

An In-depth Technical Guide to the Synthesis of Bis(diethylamino)dichlorosilane

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Compound of Interest

Compound Name: *Bis(diethylamino)dichlorosilane*

Cat. No.: *B8464222*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the synthesis of **bis(diethylamino)dichlorosilane**, a versatile silicon compound with applications in organic synthesis and materials science. The information presented herein is intended for a technical audience and details the core aspects of its preparation, including reaction mechanisms, experimental protocols, and safety considerations.

Chemical Properties and Safety Information

Bis(diethylamino)dichlorosilane, with the chemical formula $C_8H_{20}Cl_2N_2Si$, is a flammable and corrosive liquid that reacts with moisture.^{[1][2][3][4]} It is essential to handle this compound under an inert atmosphere and take appropriate safety precautions.

Table 1: Physicochemical and Safety Data for **Bis(diethylamino)dichlorosilane**

Property	Value	Reference
Molecular Formula	C ₈ H ₂₀ Cl ₂ N ₂ Si	[5]
Molecular Weight	243.25 g/mol	[5]
CAS Number	18881-64-6	[5]
Appearance	Colorless liquid	-
Hazards	Flammable, Corrosive, Reacts with water	[1][2][3][4]
Personal Protective Equipment (PPE)	Chemical safety goggles, face shield, flame-retardant antistatic protective clothing, gloves (e.g., nitrile rubber)	[2][4]
Storage	Store in a cool, dry, well-ventilated place away from heat, sparks, and open flames. Keep container tightly closed under an inert atmosphere.	[2][4]

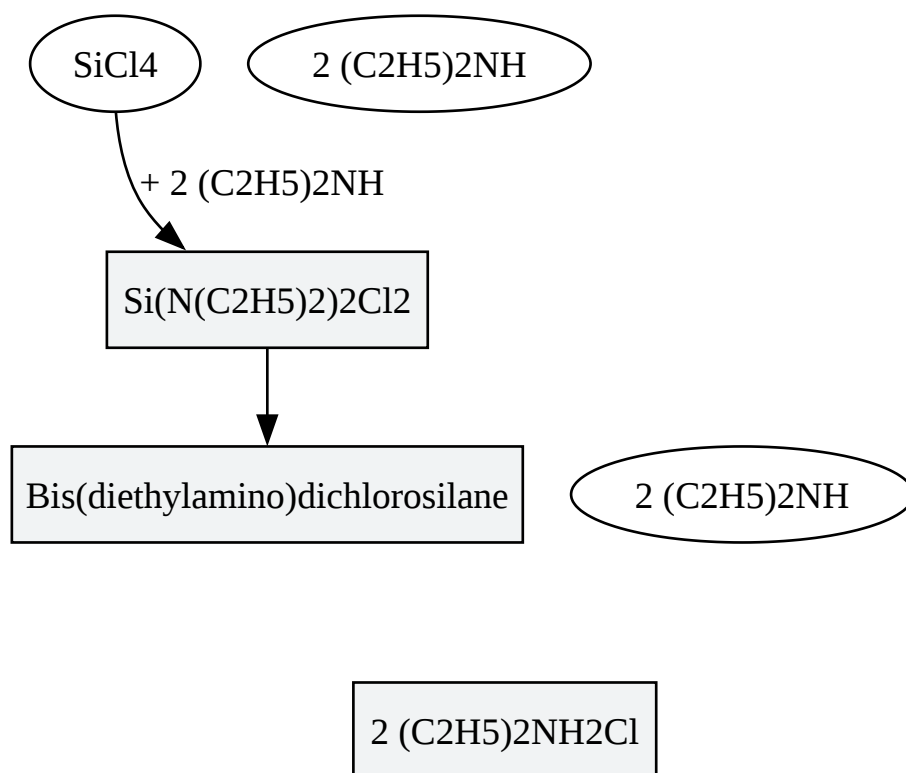
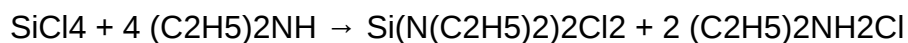
Synthesis of Bis(diethylamino)dichlorosilane

The primary synthetic route to **bis(diethylamino)dichlorosilane** involves the reaction of a silicon precursor with diethylamine. Several variations of this method exist, differing in the choice of silicon source, solvent, and reaction conditions.

Reaction of Dichlorosilane with Diethylamine

A common and direct method for the synthesis of **bis(diethylamino)dichlorosilane** is the reaction of dichlorosilane (SiH₂Cl₂) with diethylamine ((C₂H₅)₂NH).[6][7][8] This reaction is typically carried out in a suitable solvent and under an inert atmosphere to prevent unwanted side reactions with moisture. The overall reaction proceeds as a nucleophilic substitution, where the nitrogen atom of diethylamine attacks the silicon atom of dichlorosilane, displacing the chloride ions. The reaction stoichiometry requires two equivalents of diethylamine for every equivalent of dichlorosilane. An excess of diethylamine is often used to drive the reaction to completion and to neutralize the hydrochloric acid byproduct that is formed.[6]

Reaction Scheme:



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Alternative Synthetic Routes

Another approach involves the use of silicon tetrachloride (SiCl_4) as the starting material. In this case, four equivalents of diethylamine are required to fully substitute the four chlorine atoms, leading to the formation of tetrakis(diethylamino)silane. To obtain the desired **bis(diethylamino)dichlorosilane**, the stoichiometry must be carefully controlled.

A more recent method utilizes an organolithium reagent to first deprotonate diethylamine, forming lithium diethylamide.[8] This intermediate then reacts with dichlorosilane to yield the final product. This method is reported to have good reaction selectivity and high product yield.
[8]

Experimental Protocols

While specific laboratory-scale procedures with precise molar quantities are not readily available in the public domain, the following general protocols are derived from the patent literature. Researchers should optimize these procedures for their specific laboratory conditions.

General Procedure using Dichlorosilane (Solvent-based) [7]

- To a dried reaction vessel equipped with a stirrer, dropping funnel, and a condenser, and under a nitrogen atmosphere, add hexane as the solvent.
- Add a clay catalyst to the solvent.
- Cool the mixture to the desired reaction temperature (e.g., 40-60 °C).
- Slowly add dichlorosilane to the stirred mixture.
- Add diethylamine dropwise to the reaction mixture while maintaining the temperature.
- After the addition is complete, continue stirring for a specified period (e.g., 5-10 hours) to ensure the reaction goes to completion.
- The reaction mixture is then filtered to remove the diethylamine hydrochloride salt.
- The filtrate is purified by distillation to obtain **bis(diethylamino)dichlorosilane**.

General Procedure using Dichlorosilane (Solvent-free) [6]

- Charge a reaction kettle with dewatered diethylamine.
- Control the temperature of the reactor (e.g., 0-10 °C).
- With stirring, slowly introduce a mixed gas of dichlorosilane and nitrogen.
- Maintain the reaction temperature throughout the addition.

- When a significant amount of solid (diethylamine hydrochloride) has formed, filter the reaction mixture.
- The filtrate, containing the product and excess diethylamine, is then subjected to purification.

Table 2: Summary of Reaction Conditions from Various Sources

Silicon Source	Amine	Solvent	Catalyst	Temperature (°C)	Reaction Time (h)	Yield (%)	Purity (%)	Reference
Dichlorosilane	Diethylamine	Hexane	Clay	40-60	5-10	-	-	[7]
Dichlorosilane	Diethylamine	None	None	0-10	-	-	99.5 (GC)	[6]
Dichlorosilane	Diethylamine (as lithium salt)	Not specified	None	-80 to 30	2-12	75.4 - 87.5	90.4 - 96.3	[8]

Purification and Characterization

Purification of **bis(diethylamino)dichlorosilane** is crucial to remove byproducts and unreacted starting materials. Common purification techniques include:

- Filtration: To remove solid byproducts such as diethylamine hydrochloride.[6][8]
- Distillation: To separate the product from the solvent and other volatile impurities.[7]
- Washing: The crude product can be washed with water, acidic, and alkaline solutions to remove soluble impurities.[7]
- Adsorption: Activated carbon or molecular sieves can be used to remove trace impurities.[7][8]

The purified product should be characterized to confirm its identity and purity. The following analytical techniques are commonly employed:

- Gas Chromatography-Mass Spectrometry (GC-MS): This technique is used to determine the purity of the compound and to identify any impurities. The mass spectrum of **bis(diethylamino)dichlorosilane** shows characteristic fragmentation patterns.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H , ^{13}C , and ^{29}Si NMR are powerful tools for structural elucidation. While specific spectra for **bis(diethylamino)dichlorosilane** are not readily available in the public domain, the expected chemical shifts can be predicted based on the structure. For ^{29}Si NMR, the chemical shift is sensitive to the substituents on the silicon atom.^{[9][10]}

Table 3: Predicted NMR Data

Nucleus	Predicted Chemical Shift (ppm)	Multiplicity
^1H	~1.1 (t), ~2.9 (q)	Triplet, Quartet
^{13}C	~14, ~42	-
^{29}Si	-	-

Note: These are predicted values and may vary depending on the solvent and other experimental conditions.

Reaction Mechanism and Workflow

The synthesis of **bis(diethylamino)dichlorosilane** from dichlorosilane and diethylamine proceeds through a nucleophilic substitution mechanism.

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This guide provides a foundational understanding of the synthesis of **bis(diethylamino)dichlorosilane**. For specific applications, further optimization of the reaction

and purification conditions may be necessary. Always consult the relevant safety data sheets and perform a thorough risk assessment before undertaking any chemical synthesis.

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